

MYCi361 Stability in Solution: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MYCi361

Cat. No.: B609373

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the stability of **MYCi361** in solution during experiments.

Troubleshooting Guide

This guide addresses specific issues that may arise when working with **MYCi361** solutions.

Problem: Precipitation or cloudiness observed in the **MYCi361** stock solution.

Possible Cause	Troubleshooting Step	Expected Outcome
Improper Solvent	Ensure high-purity, anhydrous DMSO is used. Moisture in DMSO can reduce the solubility of MYCi361.[1]	A clear, precipitate-free stock solution.
Low Temperature	Gently warm the solution to 37°C. Sonication can also be used to aid dissolution.[2]	The precipitate should dissolve, resulting in a clear solution.
Concentration Too High	Prepare a fresh stock solution at a lower concentration. The maximum recommended concentration in DMSO is 100 mg/mL (168.1 mM).[1][2]	A clear stock solution is formed and remains stable.
Freeze-Thaw Cycles	Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1][3][4]	The stability of the stock solution is maintained over its recommended storage period.

Problem: Inconsistent or lower-than-expected activity of **MYCi361** in in vitro/in vivo experiments.

Possible Cause	Troubleshooting Step	Expected Outcome
Degradation of Working Solution	Prepare fresh working solutions for each experiment, especially for in vivo studies.[3]	Consistent and reproducible experimental results.
Improper Storage	Store stock solutions appropriately: -80°C for up to 1 year or -20°C for up to 1 month.[1][4][5]	The potency of the MYCi361 stock solution is preserved.
Incorrect Dilution	Use a dilution calculator to ensure accurate preparation of working solutions from the stock.	The final concentration of MYCi361 in the experiment is accurate.
Binding to Plasticware	Consider using low-adhesion microplates or tubes for sensitive assays.	Minimized loss of compound due to adsorption, leading to more accurate results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MYCi361**?

A1: The recommended solvent for preparing stock solutions of **MYCi361** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1][2] It is soluble in DMSO up to 100 mg/mL (168.1 mM).[1][2] For in vivo experiments, a stock solution in DMSO is typically prepared first, which is then further diluted in a suitable vehicle such as corn oil or a mixture of PEG300, Tween80, and ddH2O.[1][3]

Q2: How should I store **MYCi361** solutions?

A2: Storage conditions for **MYCi361** solutions are critical for maintaining its stability and activity.

Solution Type	Storage Temperature	Duration
Lyophilized Powder	-20°C	3 years[1][2]
Stock Solution in DMSO	-80°C	1 year[1][2]
-20°C	1 month[1][3][4]	
Working Solution	Prepare fresh for each experiment	Same day use recommended[3]

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[1][3][4]

Q3: My **MYCi361** solution has precipitated after being stored at -20°C. Can I still use it?

A3: If precipitation is observed, you can try to redissolve the compound by gently warming the vial to 37°C and sonicating.[2] However, if the precipitate does not fully dissolve or if you have subjected the solution to multiple freeze-thaw cycles, it is recommended to prepare a fresh stock solution to ensure accurate experimental results.

Q4: What is the mechanism of action of **MYCi361** and how does its stability affect this?

A4: **MYCi361** is a small molecule inhibitor that directly binds to the MYC protein.[1][5] This binding disrupts the heterodimerization of MYC with its partner protein MAX, which is essential for MYC's transcriptional activity.[1][6][7][8] Furthermore, **MYCi361** enhances the phosphorylation of MYC at threonine-58, which targets the MYC protein for proteasomal degradation.[6][8] If **MYCi361** is degraded in solution, its ability to bind to MYC and induce its degradation will be compromised, leading to a loss of its inhibitory effect.

Experimental Protocols

Protocol 1: Preparation of **MYCi361** Stock Solution (100 mM in DMSO)

- Preparation: Allow the lyophilized **MYCi361** powder and anhydrous DMSO to equilibrate to room temperature.

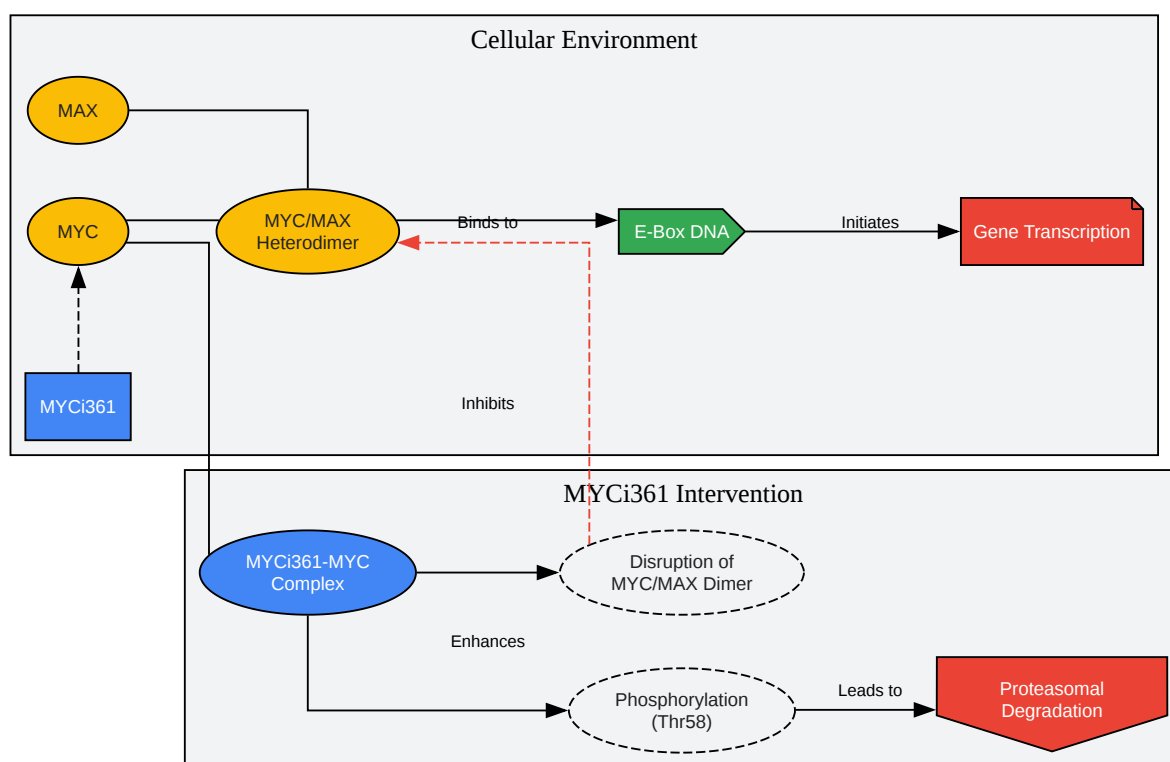
- **Calculation:** To prepare a 100 mM stock solution, calculate the required volume of DMSO based on the amount of **MYCi361** powder. For example, for 1 mg of **MYCi361** (MW: 594.86 g/mol), you would add 16.81 μ L of DMSO.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the **MYCi361** powder.
- **Mixing:** Vortex the solution until the powder is completely dissolved. If necessary, gentle warming (37°C) and sonication can be used to aid dissolution.^[2]
- **Storage:** Aliquot the stock solution into single-use vials and store at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).^{[1][2]}

Protocol 2: Preparation of In Vivo Working Solution (Example Formulation)

This protocol is an example, and the final formulation may need to be optimized for your specific experimental model.

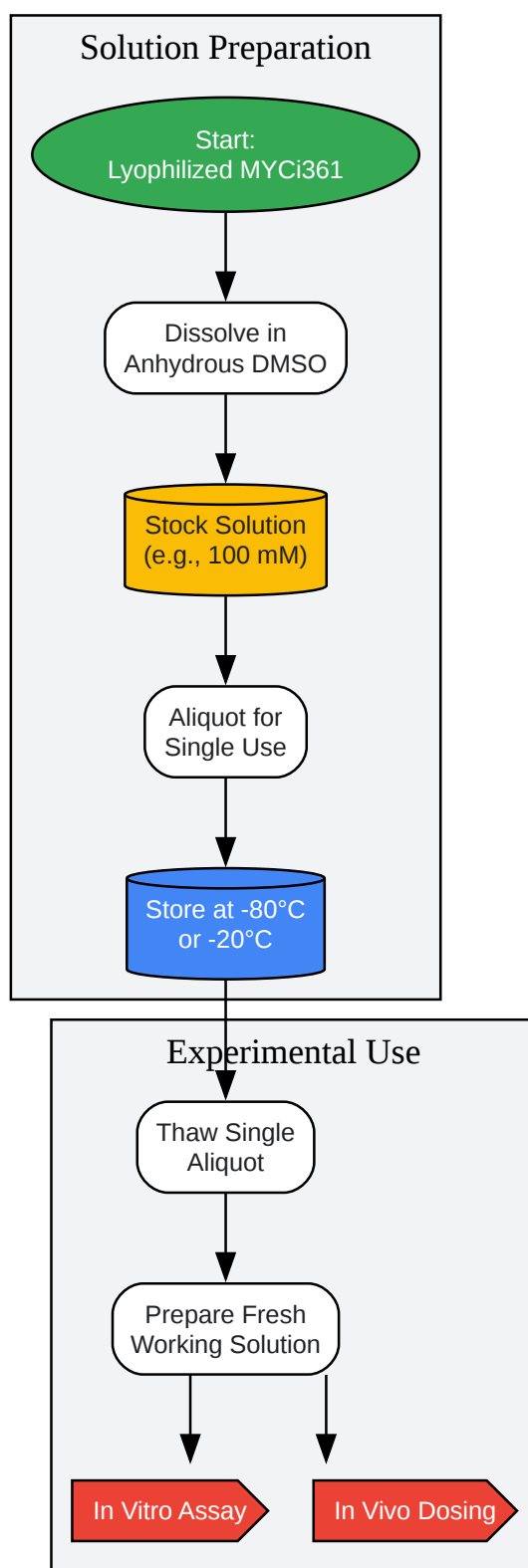
- **Stock Solution:** Begin with a clear, pre-prepared stock solution of **MYCi361** in DMSO (e.g., 50 mg/mL).^[1]
- **Co-solvents:** Prepare the following co-solvents: PEG300, Tween80, and sterile double-distilled water (ddH₂O).
- **Mixing Procedure (for a 1 mL working solution):**
 - To 400 μ L of PEG300, add 50 μ L of the 50 mg/mL **MYCi361** DMSO stock solution. Mix thoroughly until the solution is clear.
 - To the above mixture, add 50 μ L of Tween80. Mix again until the solution is clear.
 - Add 500 μ L of sterile ddH₂O to bring the final volume to 1 mL. Mix thoroughly.
- **Usage:** This working solution should be prepared fresh on the day of use for optimal results.^{[1][3]}

Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **MYCi361**.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for preparing and using **MYCi361** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. MYCi361 | c-Myc | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. adooq.com [adooq.com]
- 5. MYCi361 | MYC inhibitor | Probechem Biochemicals [probechem.com]
- 6. Turning up the Heat on MYC: progress in small molecule inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Small Molecule MYC Inhibitors Suppress Tumor Growth and Enhance Immunotherapy - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [MYCi361 Stability in Solution: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609373#improving-the-stability-of-myci361-in-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com